

Application Notes and Protocol for Allergic Patch Testing with Disperse Orange 1

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Compound of Interest

Compound Name: Disperse orange A

Cat. No.: B1594350

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Introduction

Disperse Orange 1 is an azo dye commonly used in the textile industry to color synthetic fibers such as polyester, nylon, and acrylics.[1] It is a known contact allergen and a significant cause of textile-related allergic contact dermatitis.[2][3] Patch testing is the primary diagnostic tool for identifying sensitization to Disperse Orange 1. These application notes provide a detailed protocol for researchers and clinicians to perform patch testing with Disperse Orange 1 to investigate allergic contact dermatitis.

Data Presentation

Table 1: Prevalence of Positive Patch Test Reactions to a Textile Dye Mix Containing Disperse Orange 1

| Study Population | Number of Patients Tested | Allergen Mix Used | Concentration of Disperse Orange 1 in Mix | Prevalence of Positive Reactions to the Mix |
|---|---------------------------|-----------------------|---|---|
| Dermatitis Patients in Sweden and Belgium | 2,546 | Textile Dye Mix (TDM) | 1.0% | 2.6% |

Data extracted from a study by Ryberg et al. (2011).[\[3\]](#)

Experimental Protocols

1. Materials

- Allergen: Disperse Orange 1, 1.0% in petrolatum (pet.).
- Patch Test Chambers: Standard Finn Chambers® on Scanpor® tape or equivalent.
- Control: Petrolatum vehicle alone (negative control).
- Skin Marking Pen: Waterproof and hypoallergenic.
- Occlusive Dressing: Hypoallergenic surgical tape.
- Documentation Tools: Patient records, camera for photographic documentation.

2. Patient Selection

- Inclusion Criteria: Patients with a clinical history suggestive of allergic contact dermatitis, particularly with a suspected link to textiles or clothing.
- Exclusion Criteria:
 - Dermatitis at the planned test site.
 - Use of topical corticosteroids at the test site within the last week.

- Use of systemic corticosteroids or immunosuppressants.
- Pregnancy or breastfeeding.
- Known history of severe reaction to patch testing.

3. Patch Test Application

- **Site Selection:** The upper back is the preferred site for patch testing due to its large, flat surface area and minimal friction. The skin should be clean, dry, and free of hair.
- **Allergen Preparation:** A small, consistent amount of the Disperse Orange 1 (1.0% in pet.) and the negative control (petrolatum) are applied to the respective patch test chambers.
- **Application:** The patch test units are applied to the patient's back, ensuring good adhesion. The location of each allergen should be carefully mapped and recorded.
- **Marking:** The corners of the patch test unit are marked with a skin-safe marker to ensure accurate reading upon removal.
- **Instructions to Patient:** The patient is instructed to keep the test area dry and to avoid activities that may cause excessive sweating or friction, which could dislodge the patches. The patches should remain in place for 48 hours.

4. Reading and Interpretation of Results

- **Patch Removal:** The patches are removed after 48 hours. The test sites should be allowed to settle for 30-60 minutes before the first reading to avoid pressure-induced erythema.
- **Reading Schedule:**
 - **First Reading (Day 2 or D2):** 48 hours after application.
 - **Second Reading (Day 3 or D4):** 72 to 96 hours after application.[\[4\]](#)[\[5\]](#)
 - **Optional Third Reading (Day 7 or D7):** A later reading around day 7 may be beneficial, as some individuals may exhibit delayed reactions to certain allergens, including disperse dyes.[\[4\]](#)[\[5\]](#)[\[6\]](#)

- Scoring System: The International Contact Dermatitis Research Group (ICDRG) criteria are used to grade the reactions:[7][8]

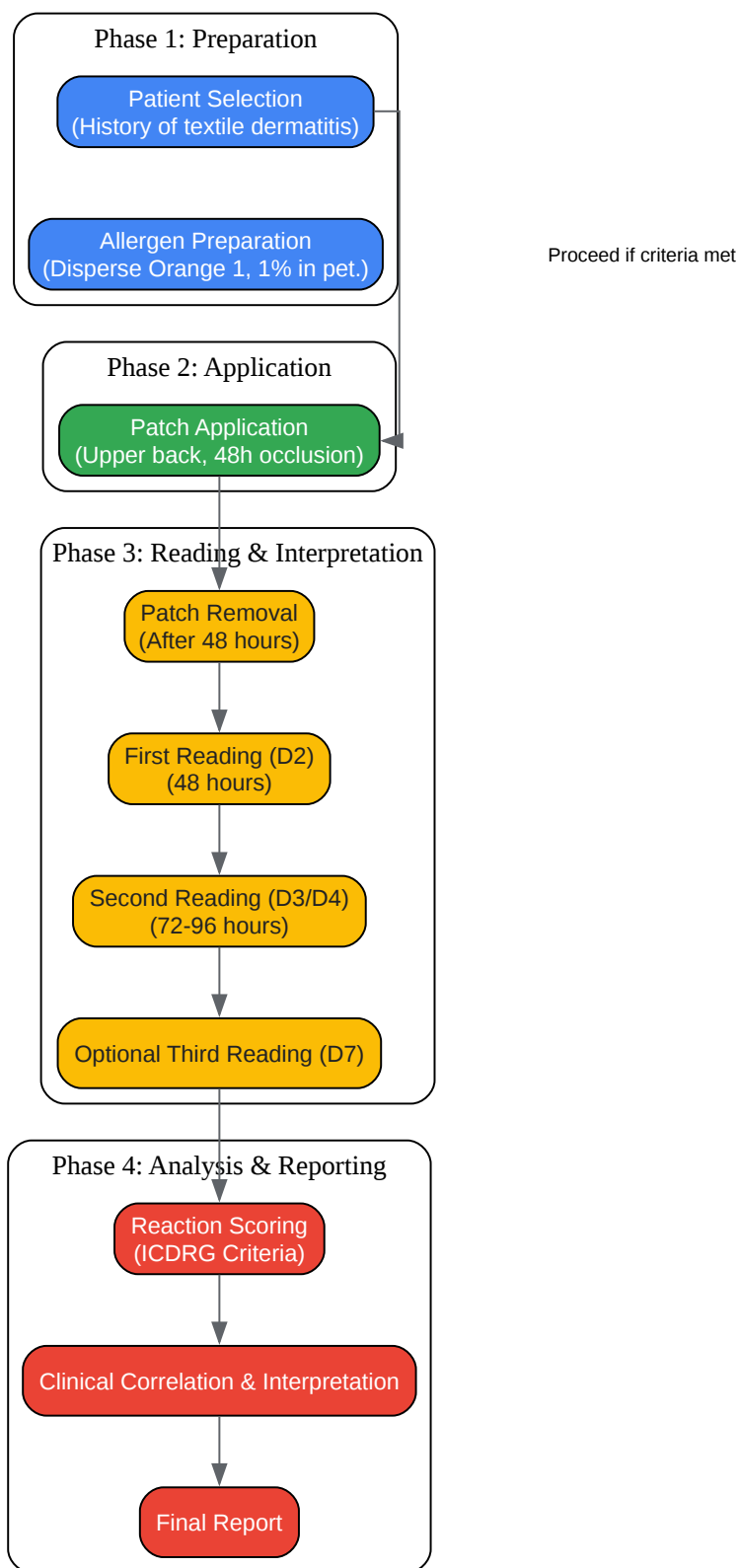
| Score | Description |
|-------|--|
| - | Negative reaction |
| ?+ | Doubtful reaction; faint macular erythema only |
| + | Weak positive reaction; erythema, infiltration, possibly papules |
| ++ | Strong positive reaction; erythema, infiltration, papules, vesicles |
| +++ | Extreme positive reaction; intense erythema, infiltration, coalescing vesicles, bullae |
| IR | Irritant reaction; may present as erythema, pustules, or necrosis without infiltration |

- Interpretation: A positive reaction (graded as +, ++, or +++) to Disperse Orange 1 in the absence of a reaction to the negative control indicates an allergic sensitization. The clinical relevance of a positive patch test should be determined by correlating the result with the patient's clinical history and exposure to textiles.

5. Potential Cross-Reactions and Metabolites

Disperse Orange 1 is an azo dye, and its metabolism in the skin by bacteria can lead to the formation of sensitizing aromatic amines.[9][10] Research has shown that individuals sensitized to Disperse Orange 1 may also react to its metabolite, p-aminodiphenylamine (PADPA).[11] There is also a noted association between sensitivity to disperse dyes and p-phenylenediamine (PPD), a common component in hair dyes.[12][13] Therefore, in patients with a positive reaction to Disperse Orange 1, concurrent patch testing with PPD and its related compounds may be warranted to identify potential cross-sensitization.

Mandatory Visualization



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Caption: Experimental workflow for Disperse Orange 1 patch testing.

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